

Uniconazole P: Application Protocols for Height Control in Ornamental Plants

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Compound of Interest

Compound Name: Uniconazole P

Cat. No.: B1683726

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Application Notes for Researchers and Scientists

1. Introduction

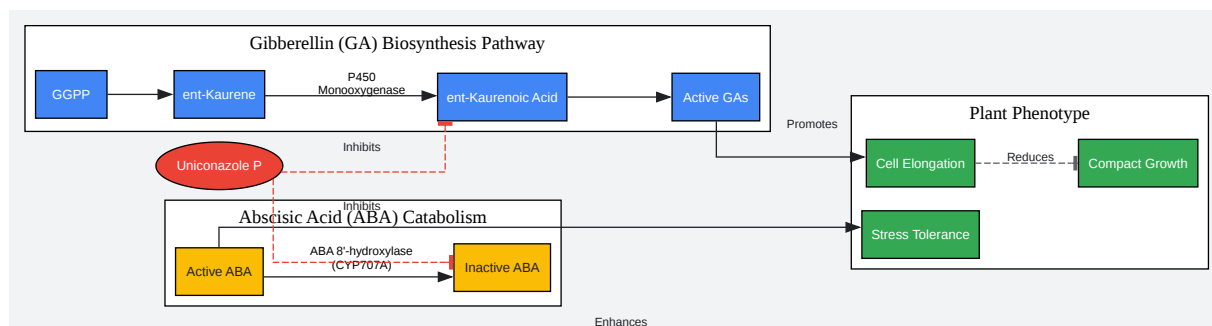
Uniconazole P is a highly active triazole-based plant growth regulator (PGR) widely utilized in the horticulture industry to manage the height of ornamental plants.[1][2] Its active ingredient, uniconazole-p, effectively suppresses stem elongation, leading to more compact, sturdy, and aesthetically pleasing plants.[3][4] The benefits of its application include improved plant manageability, enhanced aesthetic appeal, and increased marketability.[3][4] **Uniconazole P** is known for being more potent and persistent than other PGRs like paclobutrazol, necessitating precise application.[1][2][5] Its mode of action primarily involves the inhibition of gibberellin biosynthesis.[3][6][7]

2. Mechanism of Action

Uniconazole P's primary mechanism is the inhibition of gibberellin (GA) biosynthesis.[7] Gibberellins are plant hormones crucial for stimulating cell elongation.[8] **Uniconazole P** specifically blocks the oxidation of ent-kaurene to ent-kaurenoic acid, a key step in the GA synthesis pathway, which is catalyzed by the cytochrome P450 monooxygenases.[8][9] This action reduces the levels of active gibberellins, leading to decreased cell elongation and, consequently, shorter internodes and a more compact plant structure.[5][9]

A secondary mode of action involves the inhibition of abscisic acid (ABA) catabolism.[10][11] **Uniconazole P** is a potent competitive inhibitor of ABA 8'-hydroxylase (CYP707A), the primary

enzyme responsible for ABA degradation.[10][11] This leads to an increase in endogenous ABA levels, which can enhance the plant's tolerance to environmental stresses such as drought.[10][12][13]



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Caption: Uniconazole P signaling pathway in plants.

Data Presentation: Efficacy and Application Rates

The efficacy of **Uniconazole P** is dependent on the plant species, its vigor, environmental conditions (temperature and light), and the application method.[8] Higher temperatures and light levels generally require higher application rates.[2][8]

Table 1: General Application Rates for Height Control in Various Ornamental Species

Application Method	Plant Vigor	Example Species	Recommended Concentration (ppm)	Reference
Foliar Spray	Moderate	Celosia, Red Salvia	1 - 2	[1][2]
High	Petunia, Marigold	4 - 6	[1][2]	
Very High / Perennials	Echinacea, Gaura, Liatris, Phlox	10 - 15	[1][2]	
-	Hibiscus rosa-sinensis	2	[14]	
-	Fuchsia x hybrida	5 - 200	[15]	
Soil Drench	Moderate	Calibrachoa, Petunia, Scaevola	0.5	[2]
High	Vigorous varieties of above	1 - 2	[2]	
-	Scaevola aemula	1 - 2	[14]	
-	Fuchsia x hybrida	0.025 - 1.0 (mg a.i./pot)	[15]	

Table 2: Effects of **Uniconazole P** on Tuberose (*Polianthes tuberosa*)

This table summarizes data from a study comparing foliar spray and bulb immersion methods at different concentrations.

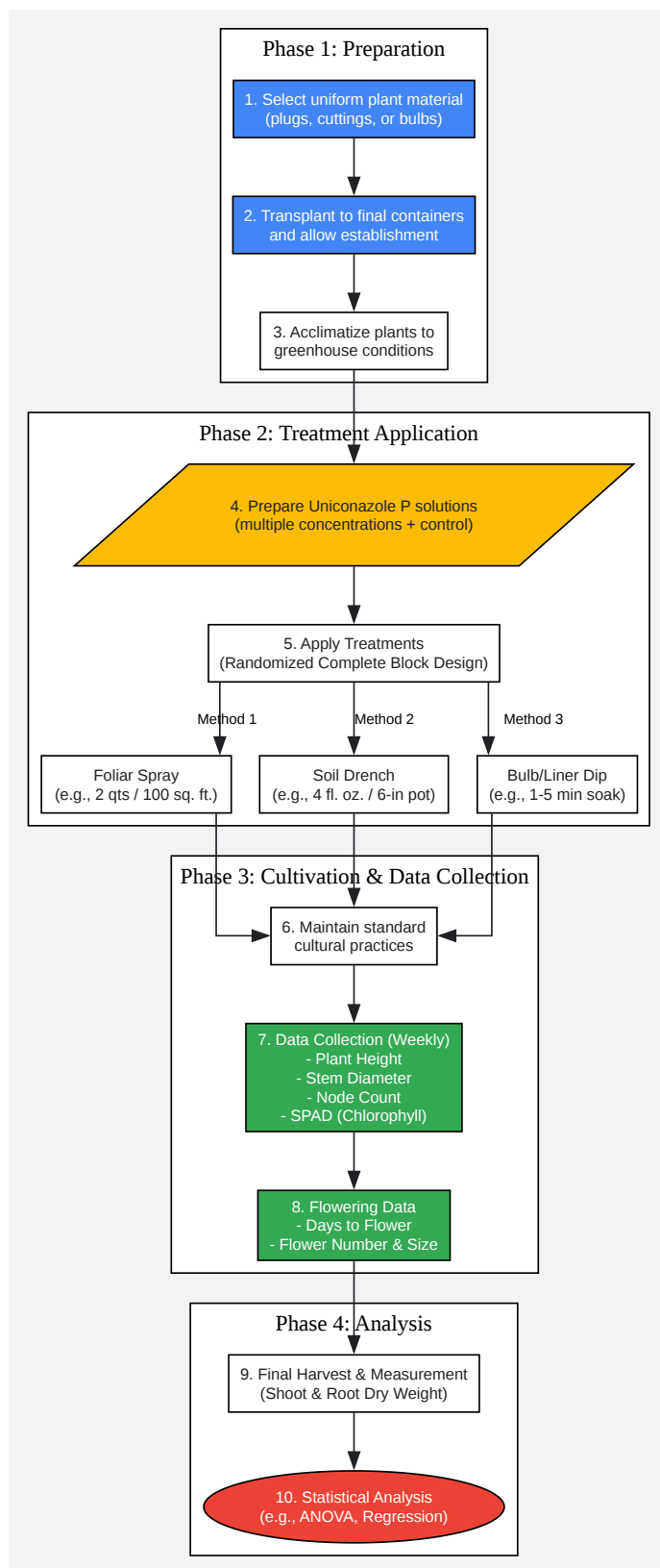
Treatment (Concentration)	Flowering Stem Height (cm)	Days to Flowering	Number of Florets	Leaf Chlorophyll a (mg/g FW)	Leaf Nitrogen (%)
Control (0 mg L ⁻¹)	93	-	-	-	-
5 mg L ⁻¹ (Foliar Spray)	65	-	-	-	-
10 mg L ⁻¹ (Foliar Spray)	52	82	Decreased	Increased by 22%	Increased by 68%
5 mg L ⁻¹ (Bulb Immersion)	71	-	-	-	-
10 mg L ⁻¹ (Bulb Immersion)	60	-	-	-	-
Source: Data compiled from a study on Tuberose. [16]					

Table 3: Summary of Physiological and Morphological Effects on Various Ornamentals

Species	Concentration & Method	Key Effects	Reference
Hibiscus rosa-sinensis	2 mg/L (Spray)	-15.6% plant height, -59.6% leaf area, +30.6% chlorophyll, +38.1% root length.	[14]
Mirabilis jalapa	20-60 ppm (Spray/Drench)	Reduced plant height and internodal length; increased internode number.	[14]
Kalanchoe species	5-20 ppm (Spray)	Inhibited stem elongation by up to 63%.	[14]
Fuchsia x hybrida	Spray & Drench	Reduced stem/leaf length; accelerated flowering; increased flower number.	[15]

Experimental Protocols

The following protocols provide a framework for conducting experiments to determine optimal **Uniconazole P** application rates. It is crucial for researchers to conduct small-scale trials on specific cultivars under their unique growing conditions.[2][8]



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Caption: General experimental workflow for **Uniconazole P** evaluation.

1. Foliar Spray Application Protocol

- Objective: To apply **Uniconazole P** uniformly to plant stems and foliage for absorption.
- Methodology:
 - Timing: Apply 7-10 days after transplanting, once roots have reached the edge of the pot. [1][2] Applications should be made in the morning or late afternoon when plants are not under environmental stress.[8]
 - Solution Preparation: Accurately measure and dilute **Uniconazole P** concentrate to the desired parts per million (ppm) or mg L⁻¹ concentration. Use a calibrated sprayer.
 - Application: Uniformly apply the finished spray solution. A standard volume is approximately 2 quarts per 100 sq. ft. of bench area.[8] Ensure thorough coverage of the stems, as this is the primary site of absorption.[1][2]
 - Post-Application: Avoid overhead irrigation immediately after application to allow the chemical to be absorbed.
 - Considerations: For plants on sub-irrigation benches, reduce the application rate, as excess solution dripping into the media will be taken up by the roots, increasing the growth-regulating effect.[8]

2. Soil Drench Application Protocol

- Objective: To apply **Uniconazole P** directly to the growing media for root uptake.
- Methodology:
 - Timing: Typically applied about 10 days after transplant for crops with long production cycles.[2]
 - Media Preparation: The growing media should be moist but not saturated at the time of application. This is often achieved by watering the day before.[8] Dry media can lead to uneven distribution and variable plant response.[8]

- Application: Apply a consistent volume of the diluted **Uniconazole P** solution to each pot. A general guideline is 4 fl. oz. (approx. 118 mL) of drench solution for a 6-inch pot; adjust volume for other pot sizes.[8]
- Volume Control: Apply enough solution to achieve minimal run-through (no more than 10% of the initial volume) to avoid waste and ensure the chemical remains in the root zone.[8]
- Caution: Drenches have a persistent effect and should not be used late in the production cycle for plants intended for landscape planting, as this may stunt their growth in the garden.[1][2]

3. Pre-Plant Bulb Soak Protocol

- Objective: To provide uniform height control for bulb crops from the start of production.
- Methodology:
 - Solution Preparation: Prepare a solution of **Uniconazole P** at the desired concentration (e.g., 5-10 mg L⁻¹ for Tuberose).[16]
 - Application: Fully immerse the bulbs in the solution for a specified period, typically between 1 to 5 minutes, prior to planting.[8][16]
 - Trials: The optimal soak time and concentration can vary significantly between species and cultivars, so small-scale trials are essential to determine the desired effect.[8]

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